

Adjusting viscosity of formulations containing PEG-120 methyl glucose dioleate

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Compound of Interest

Compound Name: *Ethoxylated methyl glucoside dioleate*

Cat. No.: *B1164955*

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Technical Support Center: Formulation with PEG-120 Methyl Glucose Dioleate

Welcome to the technical support center for PEG-120 Methyl Glucose Dioleate. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on adjusting the viscosity of formulations containing this versatile non-ionic thickener. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is PEG-120 Methyl Glucose Dioleate and what are its primary functions in a formulation?

PEG-120 Methyl Glucose Dioleate is a naturally-derived, non-ionic surfactant and thickening agent.^{[1][2][3][4]} It is synthesized from the reaction of methyl glucose with oleic acid and is ethoxylated to ensure water solubility.^{[1][5]} Its primary functions in formulations are:

- Viscosity Modification: It is highly effective at increasing the viscosity of aqueous surfactant systems.^{[1][2]}

- **Stabilization:** It helps to stabilize emulsions, preventing the separation of oil and water phases.[1]
- **Irritation Reduction:** It is known to reduce the irritation potential of other surfactants in a formula, making it ideal for mild cleansing products.[4]
- **Sensory Enhancement:** It can impart a light, soft, and gentle feel to the skin and hair after rinsing.[3][4]

Q2: What is the typical usage level of PEG-120 Methyl Glucose Dioleate?

The recommended usage level for PEG-120 Methyl Glucose Dioleate typically ranges from 0.1% to 5.0%, depending on the desired viscosity and the specific surfactant system.[6] For some applications, a range of 0.5% to 5.0% is also cited.[7]

Q3: In what forms is PEG-120 Methyl Glucose Dioleate available?

PEG-120 Methyl Glucose Dioleate is commonly available as yellowish or white waxy flakes or as a liquid.[6]

Q4: What is the pH stability of PEG-120 Methyl Glucose Dioleate?

PEG-120 Methyl Glucose Dioleate is stable over a broad pH range, typically between 4 and 9, making it suitable for a variety of formulations without the need for neutralization.[1][7]

Troubleshooting Viscosity Issues

This section provides guidance on how to address common viscosity-related problems in your formulations containing PEG-120 Methyl Glucose Dioleate.

Problem 1: The viscosity of my formulation is too low.

Possible Causes and Solutions:

Cause	Recommended Action
Insufficient Concentration	The concentration of PEG-120 Methyl Glucose Dioleate may be too low. Gradually increase the concentration in small increments (e.g., 0.25% - 0.5%) until the target viscosity is achieved. The thickening effect is more pronounced at higher concentrations due to increased interaction between polymer chains.[1]
Sub-optimal Surfactant System	The thickening efficiency of PEG-120 Methyl Glucose Dioleate is dependent on the type and concentration of surfactants in the formulation. It is highly compatible with a wide range of anionic and amphoteric surfactants.[2][3] Consider evaluating different surfactant combinations or adjusting their ratios to optimize the thickening performance.
Presence of Viscosity-Reducing Agents	Certain ingredients, such as some solvents or glycols, may decrease the viscosity of the formulation. Review your formulation for any such components and consider reducing their concentration or replacing them with alternatives.
Inadequate Dissolution	PEG-120 Methyl Glucose Dioleate, especially in its solid form, requires proper dissolution to be effective. Ensure it is fully dissolved in the formulation. Heating the water phase to 60-70°C before adding the thickener can aid in its dissolution.[5]

Problem 2: The viscosity of my formulation is too high.

Possible Causes and Solutions:

Cause	Recommended Action
Excessive Concentration	The concentration of PEG-120 Methyl Glucose Dioleate is likely too high. Reduce the concentration in small decrements until the desired viscosity is reached.
Synergistic Effects with Other Ingredients	Some ingredients, such as certain salts or co-thickeners, can have a synergistic effect with PEG-120 Methyl Glucose Dioleate, leading to an unexpectedly high viscosity. While it is generally salt-tolerant, high electrolyte concentrations can sometimes lead to a "salting out" effect, which may impact viscosity. ^[7] If using co-thickeners, consider reducing their concentration.
Low Temperature	Viscosity can be temperature-dependent. If the formulation is too thick at room temperature, a slight increase in temperature might reduce the viscosity to the desired level. However, be mindful of the overall stability of your formulation at different temperatures.

Problem 3: My formulation is cloudy or shows signs of instability.

Possible Causes and Solutions:

Cause	Recommended Action
Incomplete Dissolution	As mentioned previously, ensure complete dissolution of the PEG-120 Methyl Glucose Dioleate. Incomplete dissolution can lead to cloudiness.
Incompatibility with Cationic Ingredients	While generally compatible with many cosmetic ingredients, there can be potential interactions with cationic ingredients that may affect its emulsifying ability and lead to instability. ^[1] Review your formulation for cationic polymers or surfactants and consider alternatives if instability is observed.
Incorrect Order of Addition	The order in which ingredients are added can impact the final formulation's stability. It is often recommended to dissolve PEG-120 Methyl Glucose Dioleate in the water phase before adding other components.

Experimental Protocols

Protocol 1: Basic Viscosity Measurement

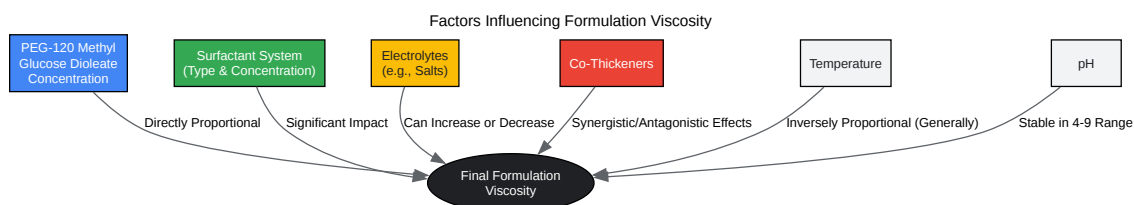
This protocol outlines a general procedure for measuring the viscosity of a formulation containing PEG-120 Methyl Glucose Dioleate.

- **Sample Preparation:** Prepare the formulation according to your standard procedure, ensuring that the PEG-120 Methyl Glucose Dioleate is fully dissolved. Allow the sample to equilibrate to the desired measurement temperature (e.g., 25°C) for at least 24 hours to ensure a stable reading.
- **Instrumentation:** Use a rotational viscometer or rheometer equipped with the appropriate spindle or geometry for your sample's expected viscosity range.
- **Measurement:**

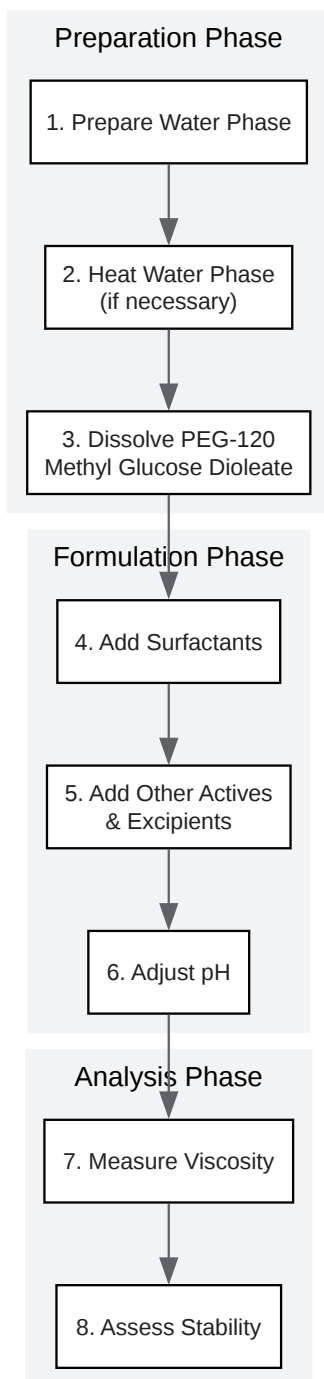
- Calibrate the instrument according to the manufacturer's instructions.
- Carefully place the sample in the instrument, avoiding the introduction of air bubbles.
- Begin the measurement at a defined shear rate or a range of shear rates to characterize the rheological behavior.
- Record the viscosity reading in centipoise (cP) or Pascal-seconds (Pa·s).

Visualizations

The following diagrams illustrate key concepts and workflows related to the use of PEG-120 Methyl Glucose Dioleate.



General Formulation Workflow



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